

Sudan Orange G-d5: A Technical Overview of Physicochemical Properties

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Compound of Interest

Compound Name: Sudan Orange G-d5

Cat. No.: B1668930

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This technical guide provides a summary of the available physicochemical data for Sudan Orange G, with a focus on its solubility. While specific quantitative solubility data for the deuterated analog, **Sudan Orange G-d5**, is not readily available in the public domain, the information presented for the non-deuterated form serves as a primary reference point. Isotopic labeling with deuterium is generally not expected to significantly alter the fundamental solubility characteristics of a molecule.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	214.22 g/mol	[1]
Appearance	Red-orange to yellow-orange powder	[1][2]
Melting Point	141-148 °C	[1]

Solubility Data

The solubility of Sudan Orange G has been characterized in a range of common laboratory solvents. This information is crucial for its application in various experimental settings, from

analytical chemistry to biological staining.

Solvent	Solubility	Temperature	Notes	Source
Ethanol	0.2 - 0.3 g/100 mL	Not Specified	Soluble, forms a yellow solution.	[2][3]
Diethyl Ether	Soluble	Not Specified	Forms a yellow solution.	[3]
Water	0.2 g/L	20 °C	Slightly soluble.	[2][4]
Chloroform	1 mg/mL and 10 mg/mL	Not Specified	Clear, orange to red solution.	
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified	---	[2]
Methanol	Slightly Soluble	Not Specified	---	[2]
Vegetable Oil	Soluble	Not Specified	---	[2][3]
Acetone	Soluble	Not Specified	---	[4]

Sudan Orange G-d5

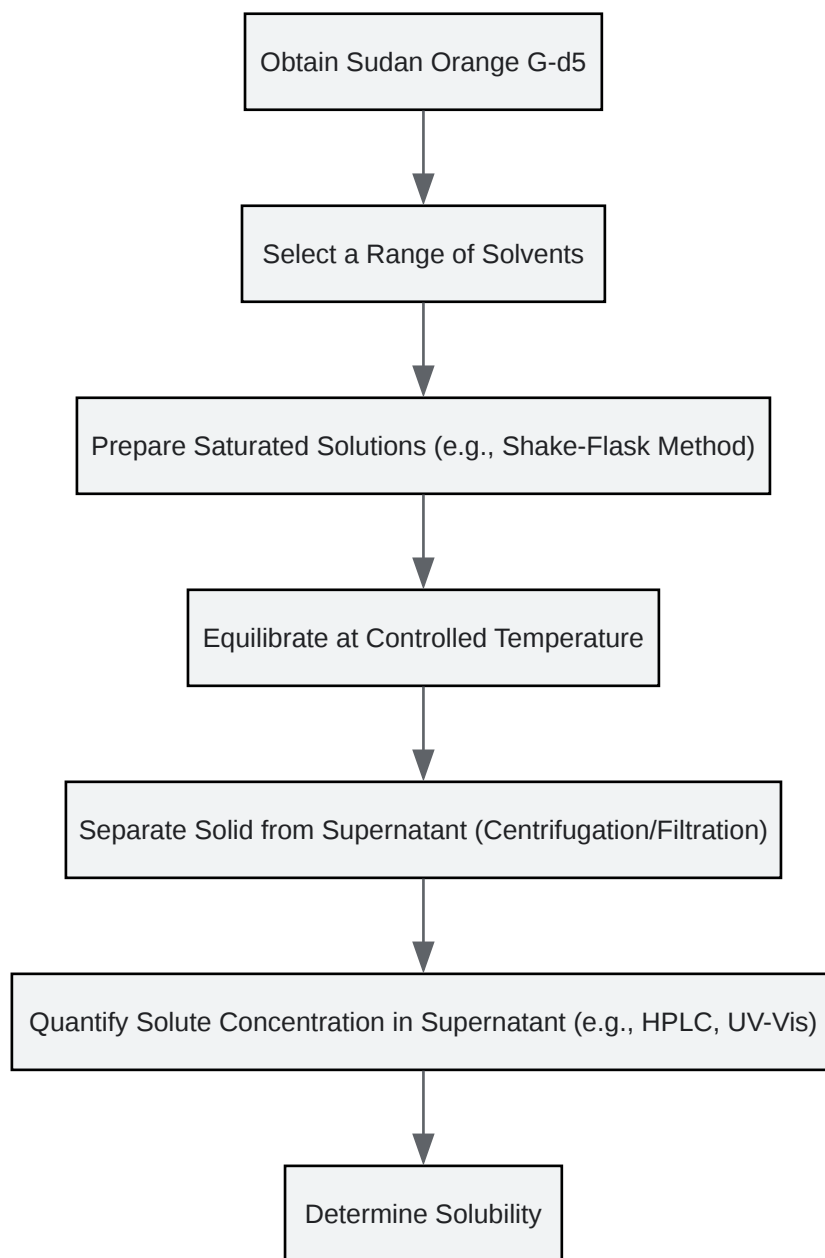
Specific, comprehensive solubility data for **Sudan Orange G-d5** is not widely published. However, commercial suppliers offer this deuterated standard as a solution, indicating its solubility in certain solvents. For instance, D5-Sudan Orange G is available as a 100 µg/mL solution in acetonitrile.[5][6] This suggests that **Sudan Orange G-d5** is soluble in acetonitrile at this concentration. For other solvents, the solubility is expected to be very similar to that of the non-deuterated Sudan Orange G.

Experimental Protocols

Detailed experimental protocols for determining the solubility of Sudan Orange G or its deuterated form were not available in the reviewed literature. Standard methods for solubility determination, such as the shake-flask method followed by a suitable analytical technique (e.g., UV-Vis spectrophotometry or HPLC), would be appropriate for generating such data.

Logical Workflow for Solubility Assessment

The following diagram illustrates a general workflow for assessing the solubility of a compound like **Sudan Orange G-d5**.



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Caption: General workflow for experimental solubility determination.

This guide summarizes the currently accessible solubility and physicochemical data for Sudan Orange G, which serves as a close proxy for **Sudan Orange G-d5**. Researchers requiring precise solubility data for the deuterated compound in specific solvent systems are advised to perform experimental determinations.

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